

An In-depth Technical Guide on the Physical Characteristics of Dipyrrolidinylthiuram Disulfide-D16

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Compound of Interest

Compound Name: *Dipyrrolidinylthiuram Disulfide-D16*

Cat. No.: *B15600018*

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Disclaimer: Specific experimental data for the physical characteristics of **Dipyrrolidinylthiuram Disulfide-D16** are not readily available in public literature. This guide provides a comprehensive overview based on the known properties of the general class of thiuram disulfides. The information presented is intended for researchers, scientists, and drug development professionals.

Introduction to Thiuram Disulfides

Thiuram disulfides are a class of organosulfur compounds characterized by the formula $(R_2NCSS)_2$. These compounds are typically white or pale yellow solids.^[1] They find extensive applications as rubber vulcanization accelerators, pesticides, and in pharmaceuticals.^[1] **Dipyrrolidinylthiuram Disulfide-D16** is a deuterated isotopic variant of Dipyrrolidinylthiuram Disulfide. The replacement of hydrogen with deuterium is often utilized in research to trace the metabolic fate of the molecule.

Predicted Physical Characteristics

While specific quantitative data for the D16 variant is unavailable, the physical properties are expected to be very similar to its non-deuterated counterpart and other short-chain alkyl thiuram disulfides.

Table 1: Summary of Predicted and Known Physical Characteristics of Thiuram Disulfides

Property	Predicted/General Value for Dipyrrolidinylthiuram Disulfide-D16	General Observations for Thiuram Disulfides
Molecular Formula	$C_{10}D_{16}N_2S_4$	$(R_2NCSS)_2$
Appearance	White to pale yellow solid	Typically white or pale yellow solids[1]
Solubility	Predicted to be soluble in organic solvents and insoluble in water.	Generally soluble in organic solvents and insoluble in water[1][2]

Note: The melting and boiling points for the D16 variant are not available in the literature. For reference, the melting point of Tetramethylthiuram disulfide (Thiram) is 156-158 °C, and Tetraisopropylthiuram disulfide is 115-117 °C.[3]

Experimental Protocols for Characterization

The following are detailed methodologies for key experiments that would be used to determine the physical characteristics of **Dipyrrolidinylthiuram Disulfide-D16**.

3.1. Synthesis

The general synthesis of thiuram disulfides involves the oxidation of the corresponding dithiocarbamate salts.[1][4][5][6]

- Reaction: The synthesis typically proceeds by reacting a secondary amine (in this case, pyrrolidine-d8) with carbon disulfide in the presence of a base to form the dithiocarbamate salt. This salt is then oxidized using an oxidizing agent like hydrogen peroxide or chlorine to yield the thiuram disulfide.[1]
- Purification: The crude product is typically purified by recrystallization from a suitable organic solvent.

3.2. Melting Point Determination

- Apparatus: A standard melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar) would be used.
- Procedure:
 - A small, dry sample of the crystalline solid is packed into a capillary tube.
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a controlled rate.
 - The temperature range from the appearance of the first liquid drop to the complete liquefaction of the solid is recorded as the melting point range.

3.3. Solubility Assessment

- Procedure:
 - A small, accurately weighed amount of the compound (e.g., 1-5 mg) is added to a test tube containing a known volume (e.g., 1 mL) of a solvent.
 - The mixture is agitated at a constant temperature.
 - Solubility is determined by visual inspection for the dissolution of the solid.
 - This is repeated with a range of common laboratory solvents (e.g., water, ethanol, methanol, acetone, chloroform, dimethyl sulfoxide) to establish a solubility profile.

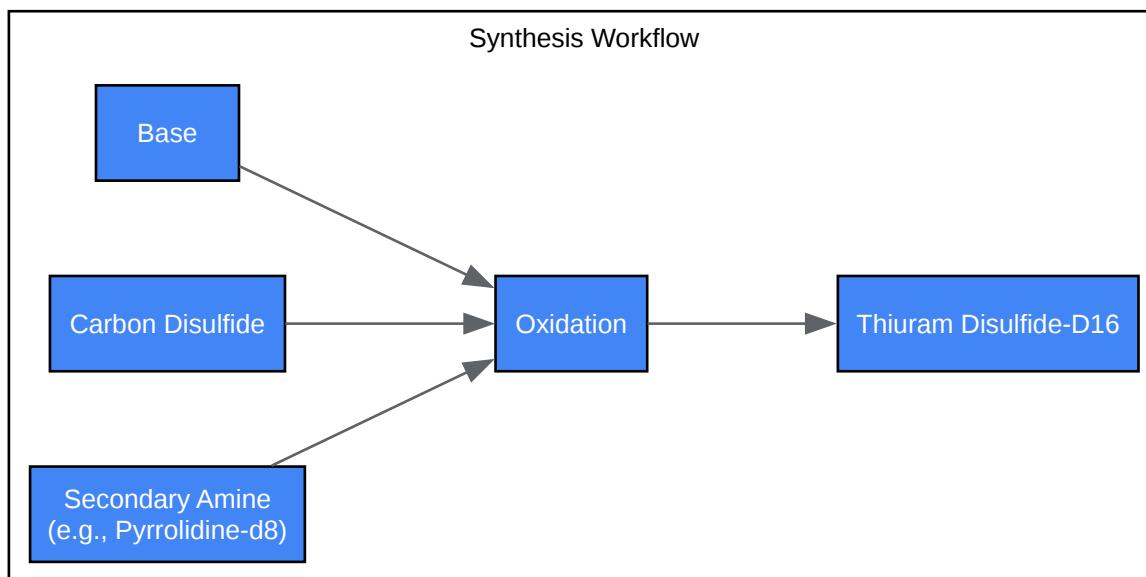
3.4. Spectroscopic Characterization

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the chemical structure. For the D16 variant, ^2H (Deuterium) NMR would also be crucial to confirm the positions of deuteration.
- Mass Spectrometry (MS): High-resolution mass spectrometry is used to determine the exact molecular weight and confirm the elemental composition.

- Infrared (IR) Spectroscopy: IR spectroscopy helps to identify the characteristic functional groups present in the molecule, such as the C-N and C=S bonds.

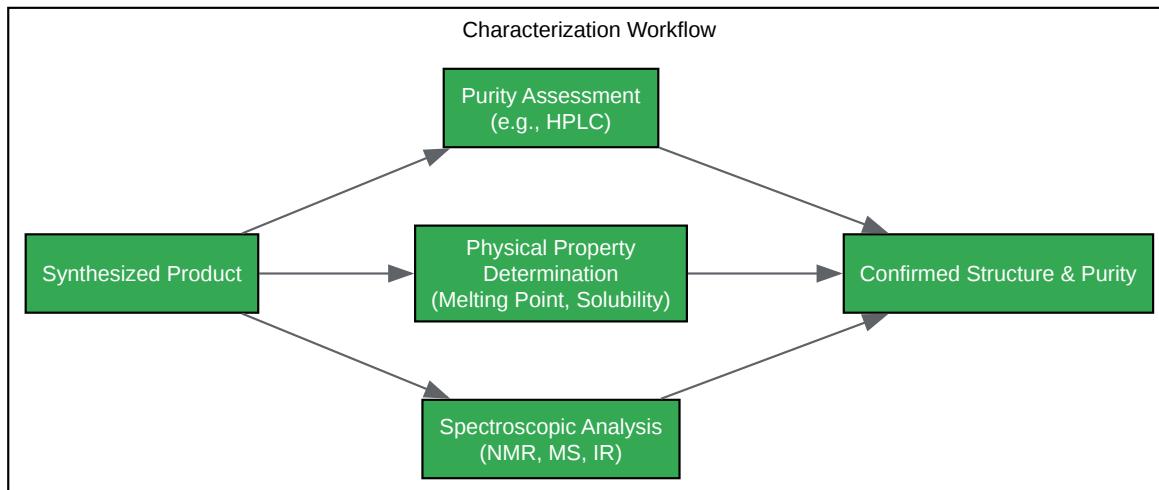
Logical Relationships in Synthesis and Characterization

The following diagrams illustrate the general workflow for the synthesis and characterization of a thiuram disulfide.



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General Synthesis Workflow for Thiuram Disulfides.



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General Characterization Workflow for a Synthesized Compound.

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